

# 3-Deazauridine In Vitro Assay Application Notes and Protocols

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## Compound of Interest

Compound Name: 3-Deazauridine

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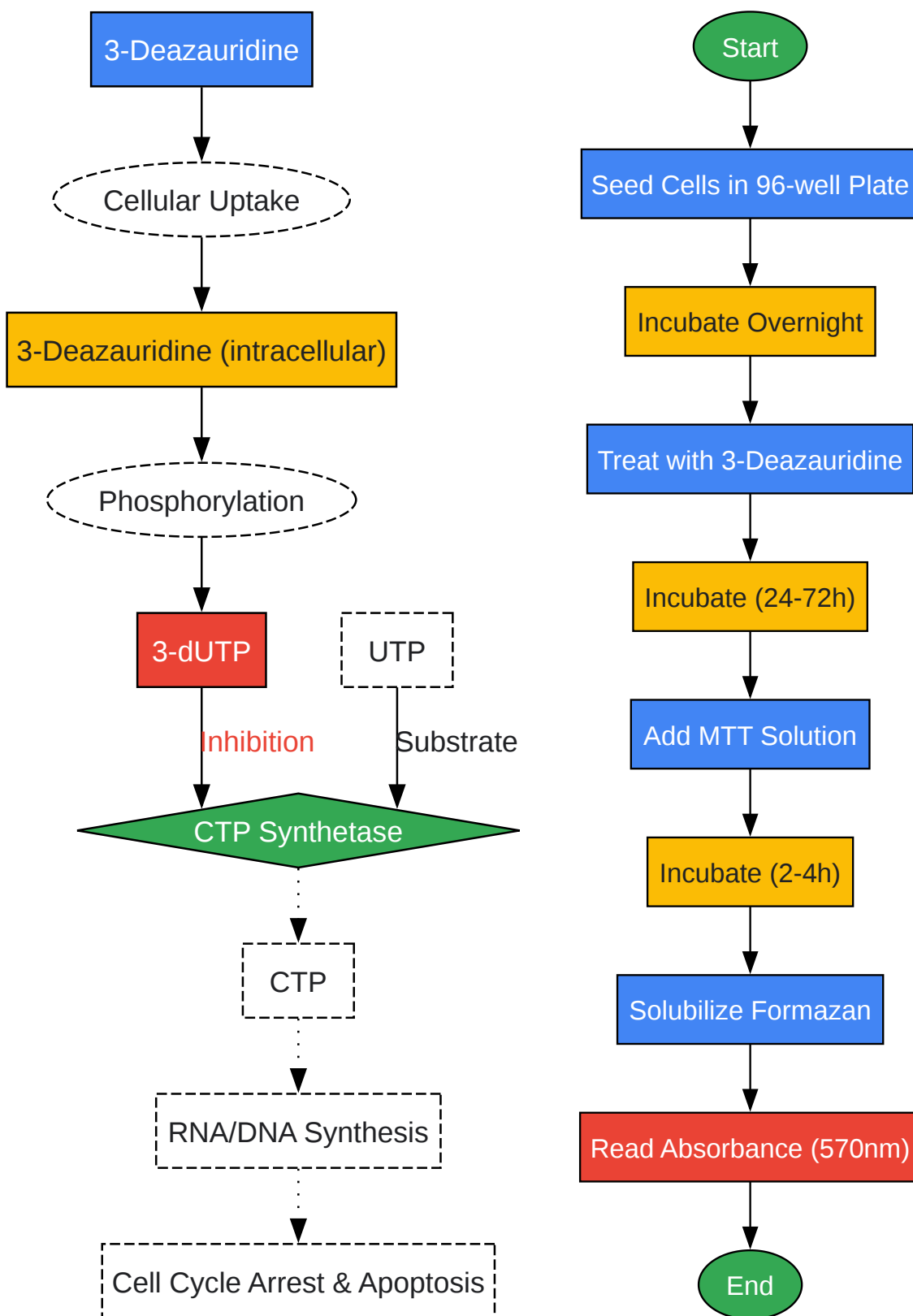
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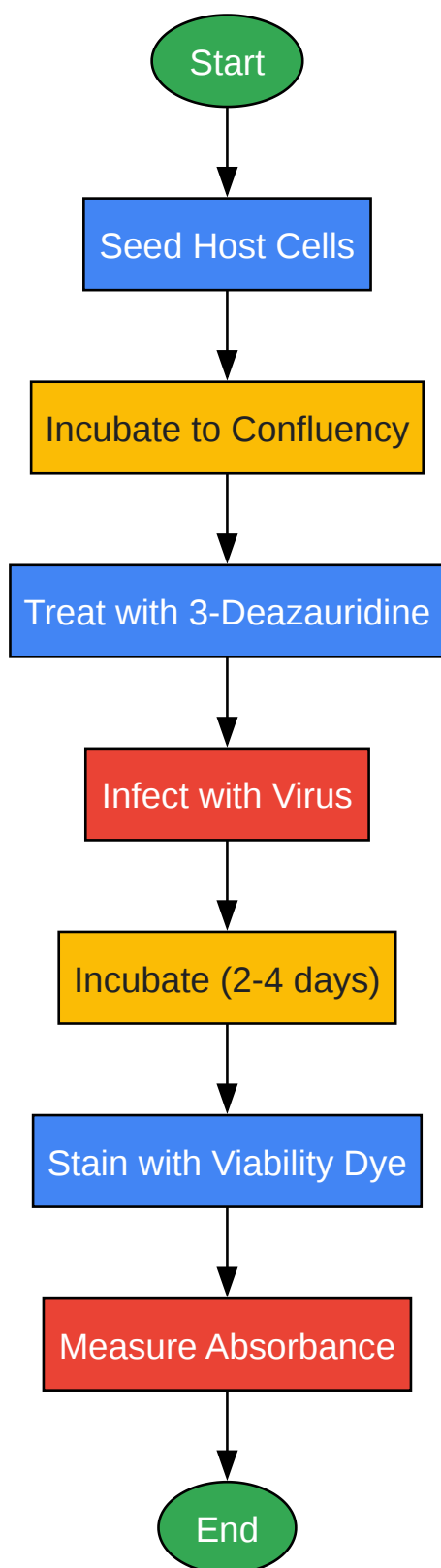
## Introduction

**3-Deazauridine** (3-DU) is a synthetic pyrimidine nucleoside analog of uridine with demonstrated antitumor and antiviral properties.[1][2] Its primary mechanism of action involves the intracellular phosphorylation to **3-deazauridine**-5'-triphosphate (3-dUTP), which then acts as a competitive inhibitor of CTP synthetase.[3] This inhibition leads to the depletion of intracellular cytidine triphosphate (CTP) pools, ultimately disrupting RNA and DNA synthesis and inducing apoptosis in rapidly proliferating cells.[3][4] This document provides detailed protocols for key in vitro assays to evaluate the efficacy and mechanism of action of **3-Deazauridine**.

## Mechanism of Action

**3-Deazauridine** is transported into the cell and subsequently phosphorylated by cellular kinases to its active triphosphate form, 3-dUTP. 3-dUTP competitively inhibits CTP synthetase, the enzyme responsible for the de novo synthesis of CTP from UTP.[3] The resulting decrease in the intracellular CTP pool disrupts the synthesis of RNA and DNA, leading to cell cycle arrest and apoptosis.





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